

Application Note: HPLC Analysis of N-Acetyl-O-methyl-L-tyrosine

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Compound of Interest

Compound Name: *N-Acetyl-O-methyl-L-tyrosine*

Cat. No.: B554844

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Abstract

This document provides a detailed protocol for the analysis of **N-Acetyl-O-methyl-L-tyrosine** using High-Performance Liquid Chromatography (HPLC). **N-Acetyl-O-methyl-L-tyrosine** is a derivative of the amino acid L-tyrosine and is of interest in various fields of research. This application note outlines the necessary materials, instrument conditions, and procedures for the separation and quantification of this compound. The provided method is a starting point and may require optimization for specific matrices.

Introduction

N-Acetyl-O-methyl-L-tyrosine is a modified amino acid whose parent compound, N-Acetyl-L-tyrosine, is recognized for its increased solubility and stability over L-tyrosine, making it a subject of interest in pharmaceutical and nutraceutical formulations. N-Acetyl-L-tyrosine serves as a precursor to the catecholamine neurotransmitters, and it is believed to play a role in cellular stress responses through the mitohormesis pathway. The O-methylation of the phenolic hydroxyl group in **N-Acetyl-O-methyl-L-tyrosine** alters its chemical properties, which necessitates specific analytical methods for its accurate quantification. This document details a chiral HPLC method suitable for the analysis of the L-enantiomer of **N-Acetyl-O-methyl-L-tyrosine**.

Experimental Protocols

Standard and Sample Preparation

Standard Preparation:

- Prepare a primary stock solution of **N-Acetyl-O-methyl-L-tyrosine** at a concentration of 1 mg/mL in the mobile phase.
- Perform serial dilutions of the primary stock solution with the mobile phase to create a series of working standards with concentrations ranging from 1 µg/mL to 100 µg/mL.
- Filter all standard solutions through a 0.45 µm syringe filter prior to injection.

Sample Preparation (from a solid formulation):

- Accurately weigh a portion of the homogenized solid sample.
- Dissolve the sample in a known volume of mobile phase to achieve a theoretical concentration within the range of the standard curve.
- Vortex the sample for 1 minute to ensure complete dissolution.
- Centrifuge the sample to pellet any insoluble excipients.
- Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial.

HPLC Method

The following HPLC method is a recommended starting point for the analysis of **N-Acetyl-O-methyl-L-tyrosine**. Method optimization and validation are essential for specific applications.

Table 1: HPLC Instrumentation and Conditions

Parameter	Recommended Setting
Instrumentation	HPLC system with UV Detector
Column	Chiralpak AD-H, 250 x 4.6 mm, 5 μ m
Mobile Phase	Hexane:Isopropanol (80:20, v/v)
Flow Rate	1.0 mL/min
Column Temperature	25 °C (Ambient)
Detection Wavelength	275 nm
Injection Volume	10 μ L
Run Time	Approximately 15 minutes

Data Presentation

Quantitative analysis of **N-Acetyl-O-methyl-L-tyrosine** should be performed by constructing a calibration curve from the peak areas of the working standards. The concentration of the analyte in the samples can then be determined from this curve.

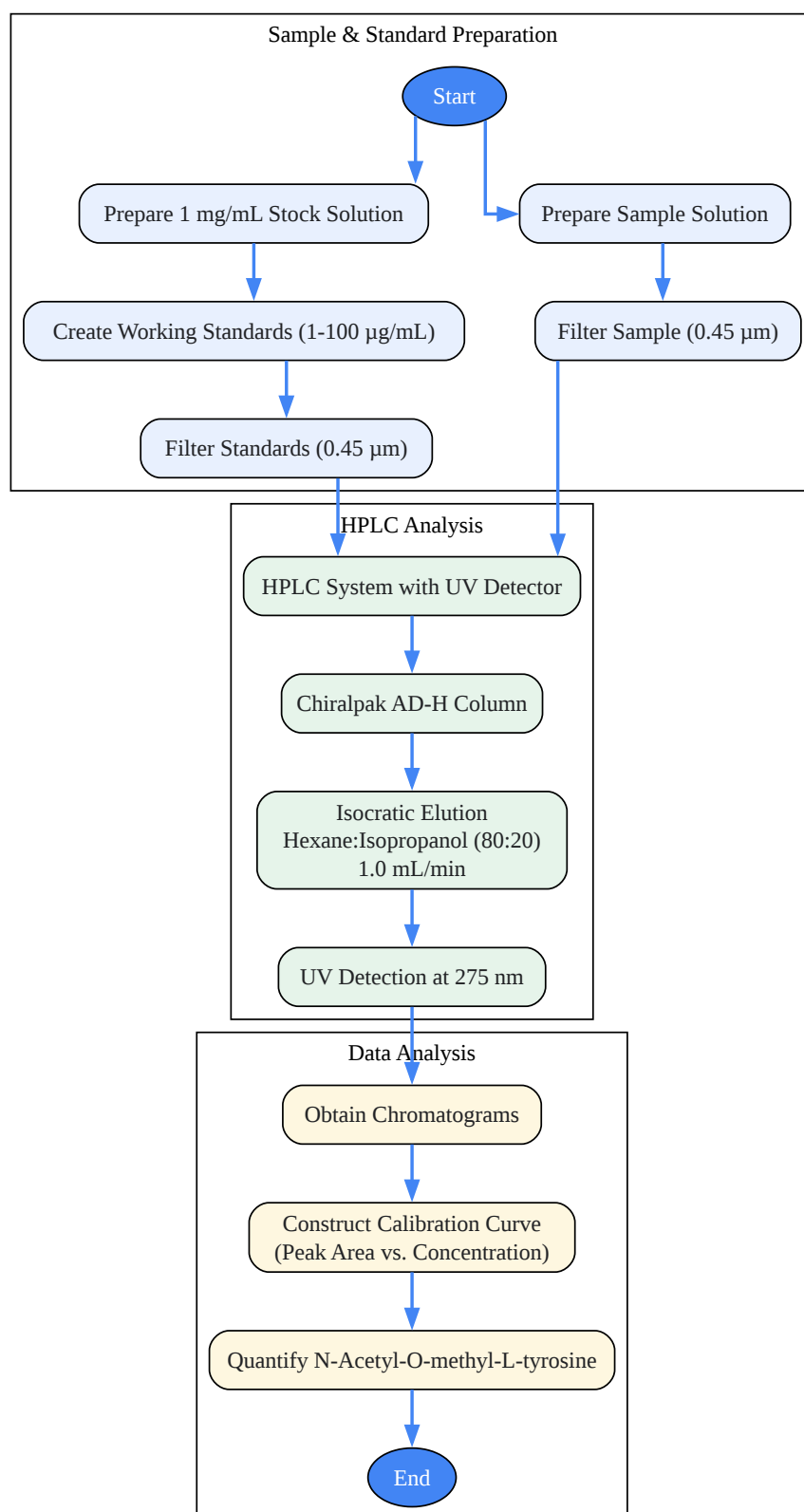
Table 2: Expected Performance Characteristics (Hypothetical)

Parameter	Expected Value
Retention Time	Approximately 12.3 min for the S-enantiomer
**Linearity (R^2) **	> 0.995
Limit of Detection (LOD)	~0.5 μ g/mL
Limit of Quantification (LOQ)	~1.5 μ g/mL
Accuracy (% Recovery)	98 - 102%
Precision (% RSD)	< 2%

Visualizations

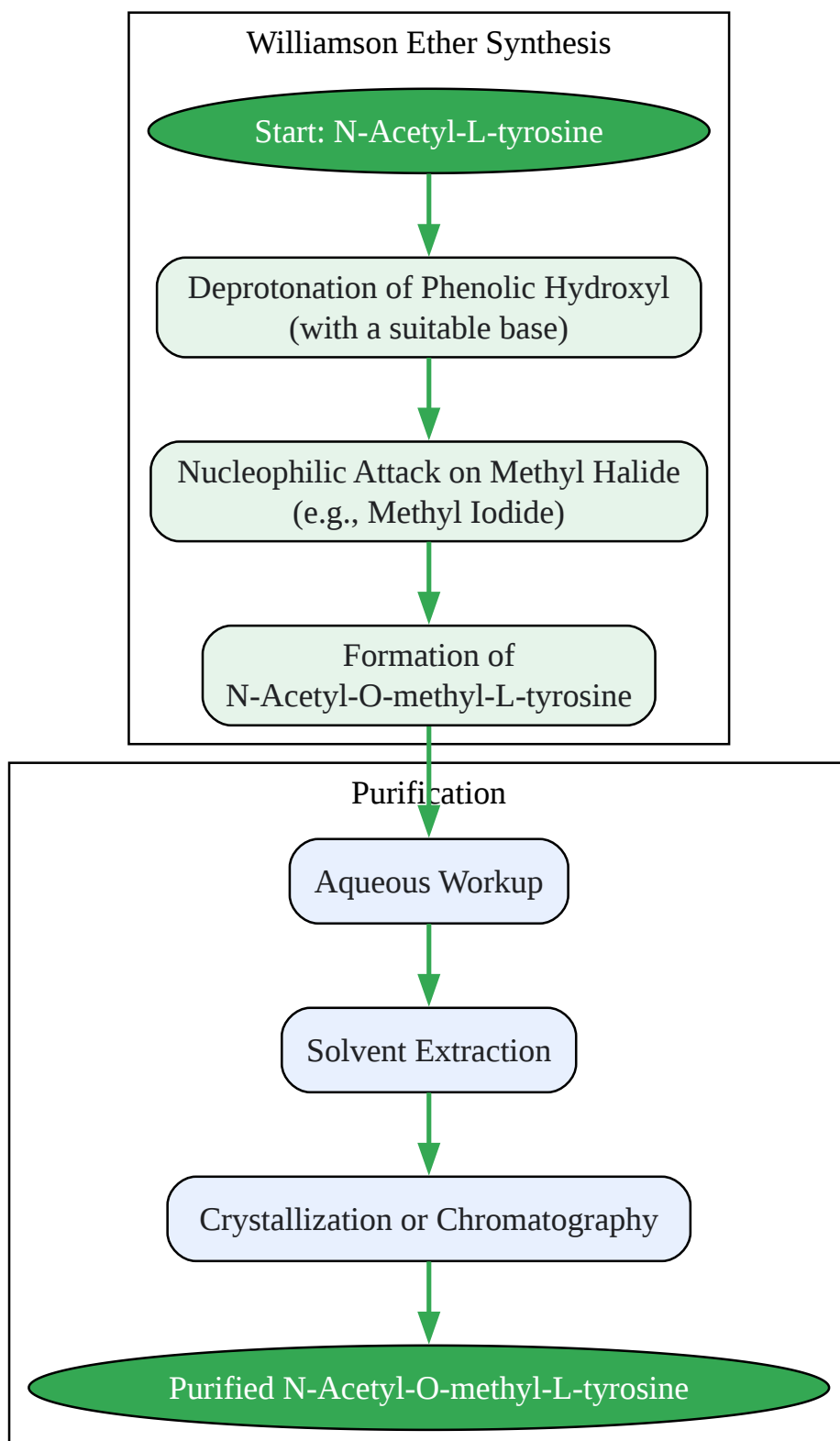
Experimental and Logical Workflows

The following diagrams illustrate the key processes involved in the analysis and synthesis of **N-Acetyl-O-methyl-L-tyrosine**.



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HPLC Analysis Workflow for **N-Acetyl-O-methyl-L-tyrosine**.

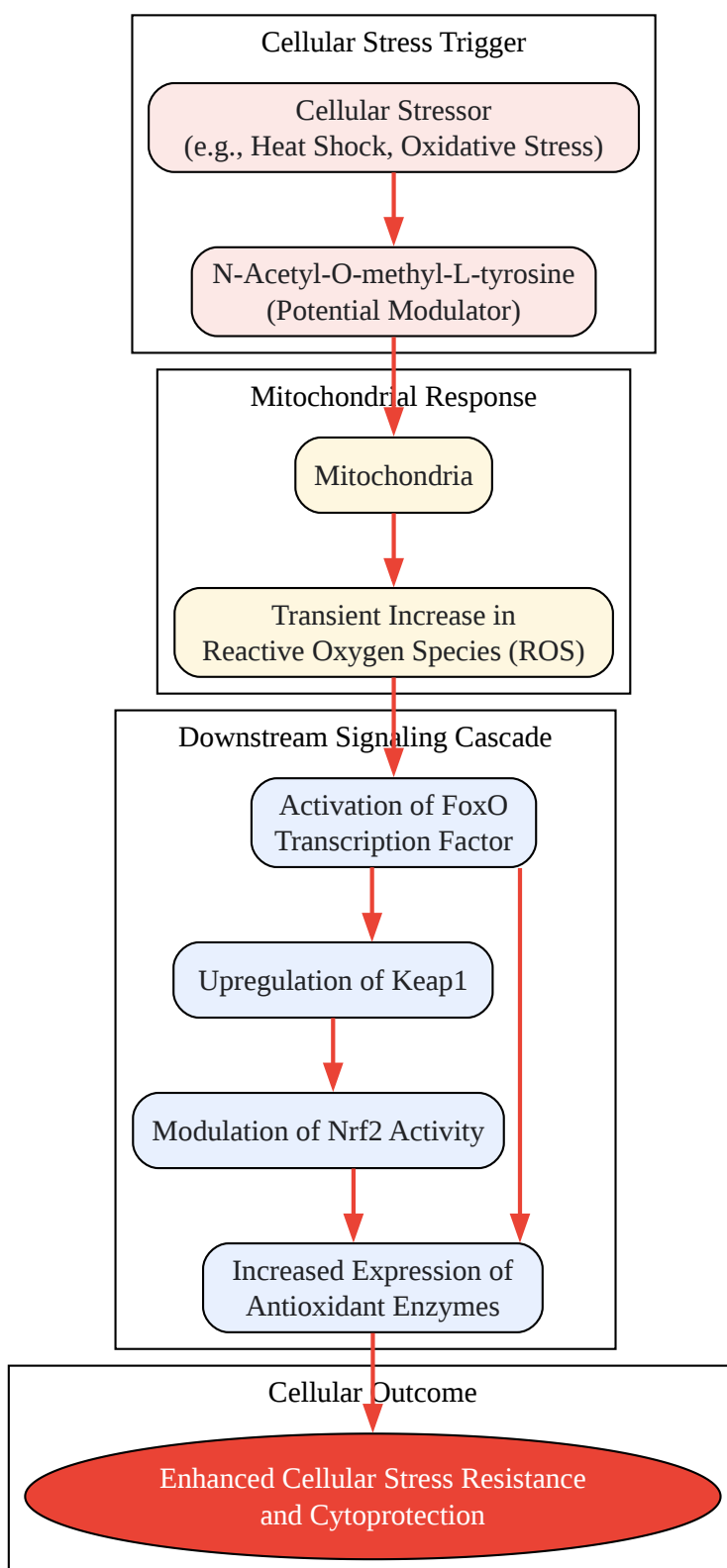


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Synthesis Workflow for **N-Acetyl-O-methyl-L-tyrosine**.

Signaling Pathway

N-Acetyl-L-tyrosine has been implicated in the mitohormesis stress response pathway. It is plausible that **N-Acetyl-O-methyl-L-tyrosine** may have similar biological activities.



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Plausible Signaling Pathway of **N-Acetyl-O-methyl-L-tyrosine**.

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